

Toxicological profile of undecan-1-ol in laboratory studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Undecanol

Cat. No.: B7770649

[Get Quote](#)

An In-depth Technical Guide to the Toxicological Profile of Undecan-1-ol

Introduction

Undecan-1-ol (CAS No. 112-42-5), also known as undecyl alcohol or hendecyl alcohol, is a fatty alcohol with a floral, citrus-like odor.^[1] It is found naturally in fruits, butter, eggs, and cooked pork and is utilized as a flavoring agent in foods and in perfumes.^{[1][2]} As with any chemical compound intended for use in consumer products or industrial applications, a thorough understanding of its toxicological profile is essential for ensuring human safety. This technical guide provides a comprehensive overview of the toxicological data for undecan-1-ol derived from laboratory studies, intended for researchers, scientists, and drug development professionals.

Acute Toxicity

Acute toxicity studies are conducted to determine the potential adverse effects of a substance following a single short-term exposure. The most common endpoints are the median lethal dose (LD50) for oral and dermal routes and the median lethal concentration (LC50) for the inhalation route.

Oral Toxicity

Undecan-1-ol exhibits low acute toxicity when administered orally.

Table 1: Acute Oral Toxicity of Undecan-1-ol

Test Species	LD50 Value	Reference(s)
Rat	3,000 mg/kg	[3][4]
Rat	>3,000 mg/kg	[5]
Rat	3 g/kg	[6]

| Rat | >5,000 mg/kg | |

Dermal Toxicity

The acute dermal toxicity of undecan-1-ol is also considered to be low.

Table 2: Acute Dermal Toxicity of Undecan-1-ol

Test Species	LD50 Value	Reference(s)
Guinea Pig	>20 g/kg	[3]
Rabbit	3,960 mg/kg	[4]
Rabbit	4,760 µL/kg	[7]
Rabbit	>5 g/kg	[6]

| Rat | >5,000 mg/kg | |

Inhalation Toxicity

Limited data is available for acute inhalation toxicity, but it suggests a low hazard.

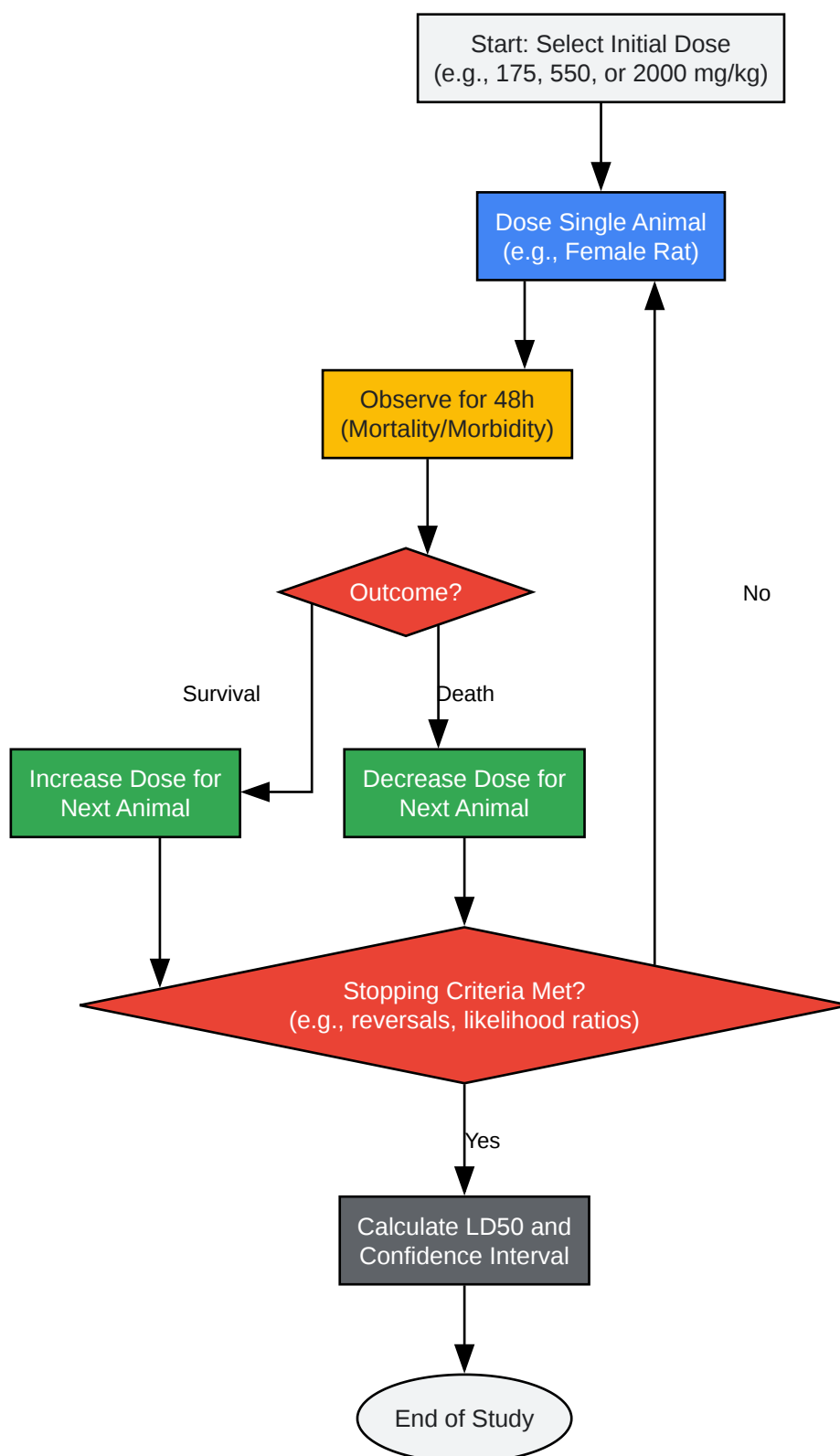
Table 3: Acute Inhalation Toxicity of Undecan-1-ol

Test Species	LC50 Value	Exposure Duration	Reference(s)
Rat	>700 mg/m ³	6 hours	[6]

| Rat | >4.95 mg/L | 4 hours | |

Experimental Protocol: Acute Oral Toxicity (Up-and-Down Procedure - OECD TG 425)

The acute oral toxicity of a substance is typically determined using a sequential dosing method like the Up-and-Down Procedure to minimize animal usage. The protocol involves dosing animals one at a time. If an animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This process continues until specific stopping criteria are met, allowing for the calculation of the LD50 with a confidence interval.



[Click to download full resolution via product page](#)

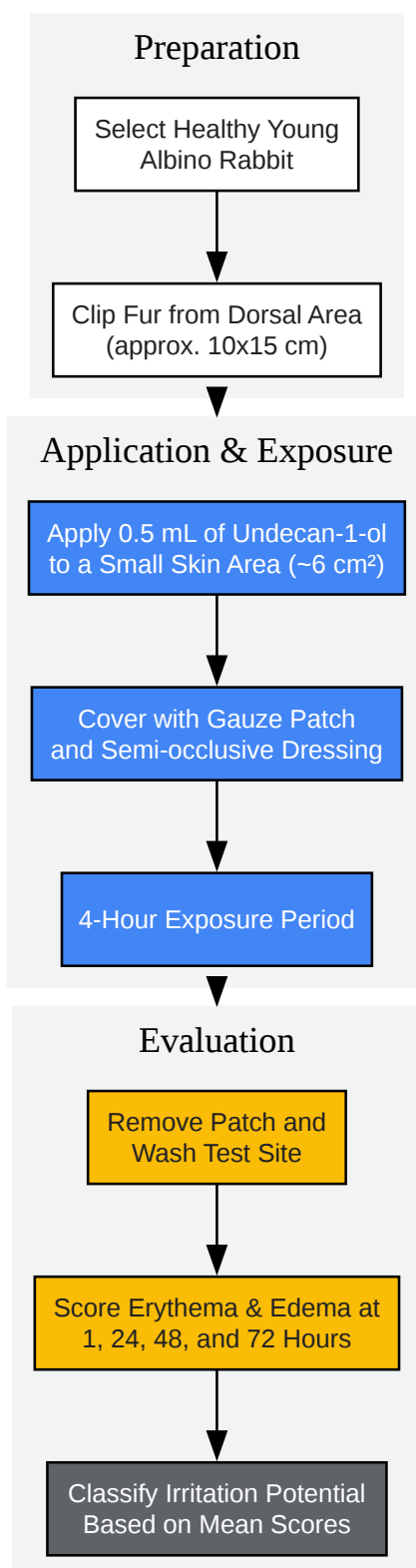
Acute Oral Toxicity Testing Workflow (OECD TG 425).

Skin Corrosion and Irritation

Undecan-1-ol is classified as a skin irritant.[4][5][8] Studies indicate that it causes skin irritation, which is a reversible inflammatory effect on the skin following application.[3][4]

Experimental Protocol: Acute Dermal Irritation/Corrosion (Draize Rabbit Test - OECD TG 404)

This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin on a single animal, typically an albino rabbit. The patch is covered with a gauze dressing for a set period, usually 4 hours. After removal, the skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).[4] The severity of the reactions is scored, and the substance is classified based on the mean scores.



[Click to download full resolution via product page](#)

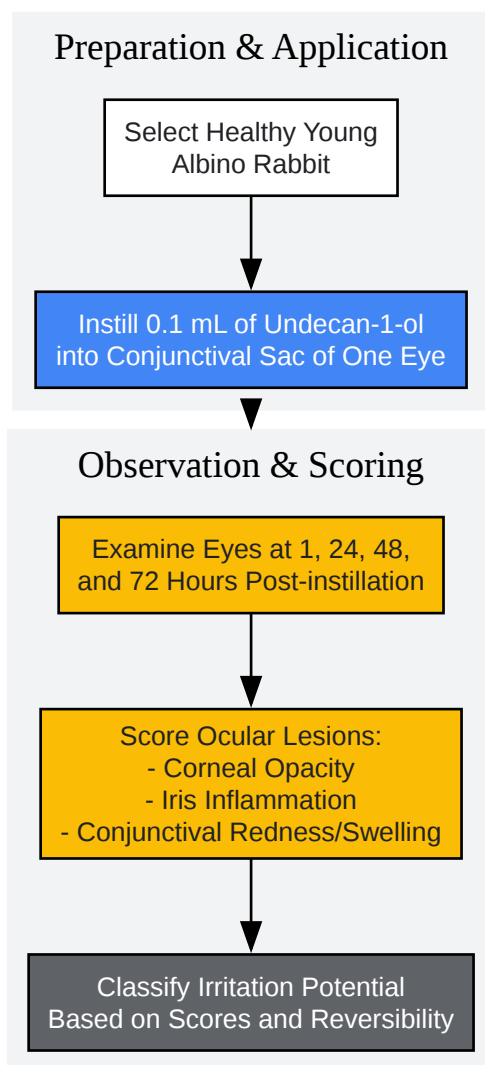
Draize Skin Irritation Test Workflow (OECD TG 404).

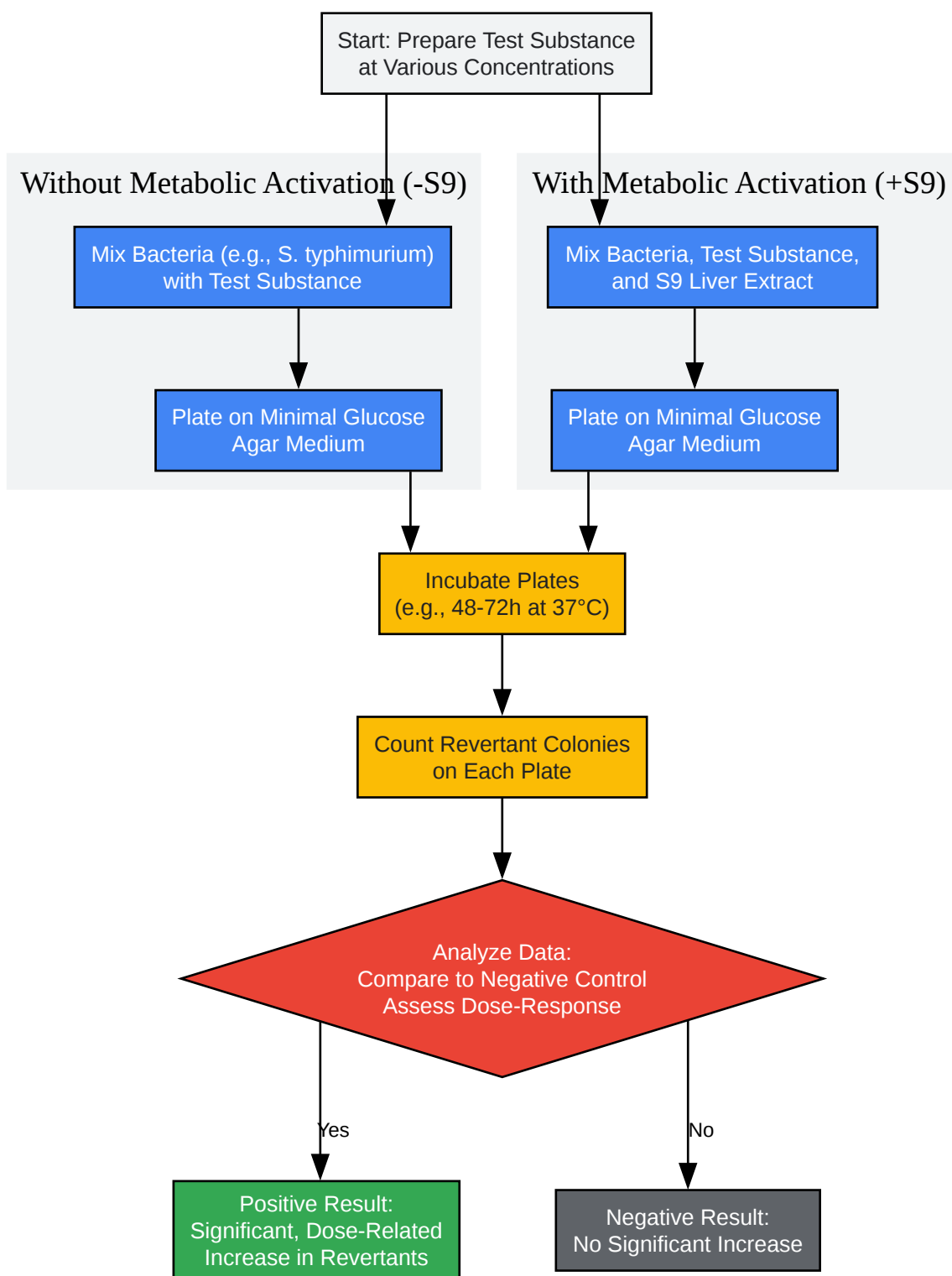
Eye Irritation

Undecan-1-ol is considered an eye irritant and may cause serious eye irritation.^{[5][8][9]} This involves the production of reversible changes in the eye following the application of the substance.

Experimental Protocol: Acute Eye Irritation/Corrosion (Draize Rabbit Test - OECD TG 405)

The potential for a substance to cause eye irritation is assessed by instilling a small, measured amount (0.1 mL for liquids) into the conjunctival sac of one eye of an experimental animal, typically an albino rabbit.^[10] The other eye remains untreated and serves as a control. The eyes are examined and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.^[10] The classification of the substance is based on the severity and reversibility of the observed effects.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UNDECANOL - Ataman Kimya [atamanchemicals.com]
- 2. Undecanol - Wikipedia [en.wikipedia.org]
- 3. 1-Undecanol | C₁₁H₂₄O | CID 8184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. 1-undecanol [thegoodscentcompany.com]
- 8. sds.metasci.ca [sds.metasci.ca]
- 9. echemi.com [echemi.com]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Toxicological profile of undecan-1-ol in laboratory studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770649#toxicological-profile-of-undecan-1-ol-in-laboratory-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com